

Application Notes and Protocols for Assessing 9S-HODE-Induced Chemotaxis of Monocytes

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Compound of Interest

Compound Name: 9S-HODE

Cat. No.: B163624

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Introduction

9-hydroxyoctadecadienoic acid (9-HODE) is an oxidized metabolite of linoleic acid found in oxidized low-density lipoprotein (oxLDL)[1]. It has emerged as a significant lipid mediator in various physiological and pathological processes, including inflammation and atherosclerosis.

9S-HODE is a known ligand for the G protein-coupled receptor 132 (GPR132), also known as G2A, which is expressed on immune cells such as monocytes and macrophages[2][3]. The interaction between **9S-HODE** and GPR132 is believed to play a role in modulating immune cell function, including chemotaxis, which is the directed migration of cells in response to a chemical gradient.

Monocyte recruitment to sites of inflammation is a critical step in the pathogenesis of numerous diseases. Understanding the mechanisms that govern monocyte migration is therefore of great interest for the development of novel therapeutic strategies. These application notes provide a detailed protocol for assessing the chemotactic effect of **9S-HODE** on monocytes, a summary of quantitative data, and a depiction of the associated signaling pathway.

Data Presentation

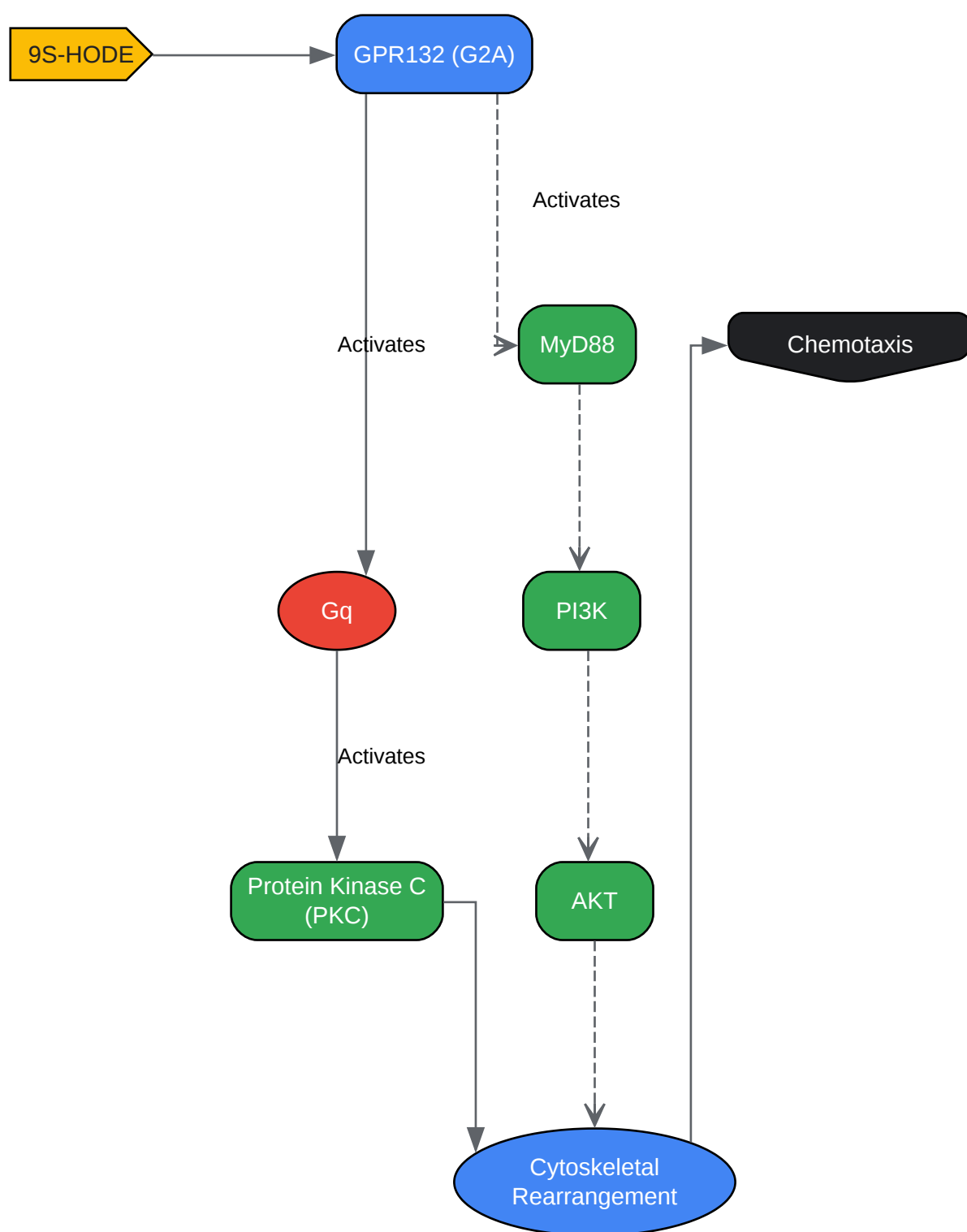
The following table summarizes the quantitative data on the effect of **9S-HODE** on monocyte chemotaxis based on available literature.

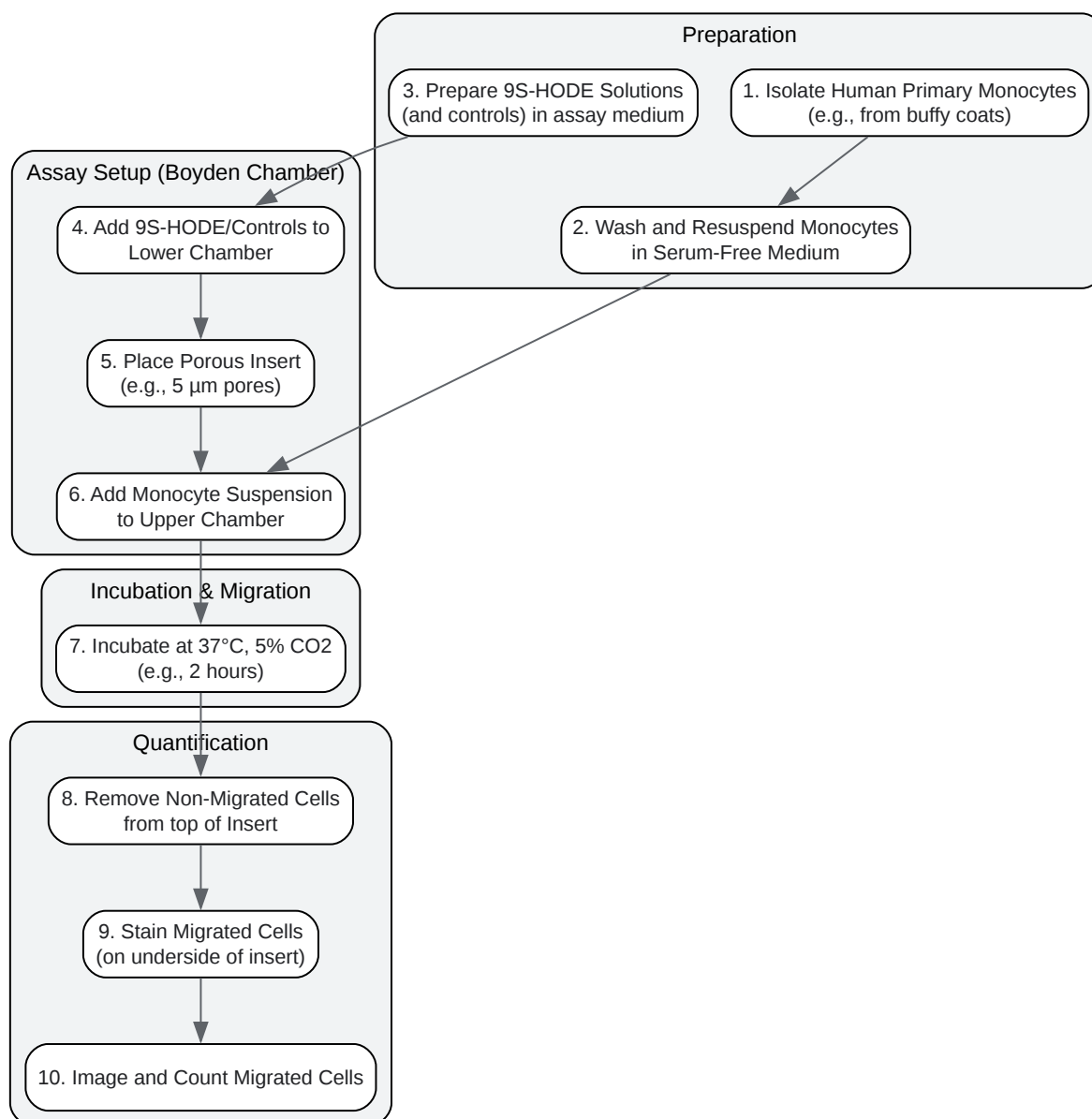
Parameter	Cell Type	Concentration	Incubation Time	Assay System	Effect	Reference
Chemotaxis	Primary Human Monocytes	10 μ M	2 hours	Boyden Chamber	Induction of chemotaxis	[1][4]
Migration	Mixed Human Primary Monocytes	Not specified	2 hours	Boyden Chamber	Induced migration	[4]
Migration Inhibition	Phytohaem agglutinin-stimulated Human Mononuclear Cells	0.01 - 1 μ M	Not specified	Not specified	Dose-dependent inhibition of migration	[5]

Note: The inhibitory effect observed in one study was on pre-stimulated mononuclear cells, which may represent a different physiological context than resting monocytes.

Mandatory Visualizations

Signaling Pathway of 9S-HODE-Induced Monocyte Chemotaxis





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